

# Application Notes & Protocols: Safe Handling and Storage of Hexafluorophosphoric Acid

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## Compound of Interest

Compound Name: Hexafluorophosphoric acid

Cat. No.: B102508

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## Introduction

**Hexafluorophosphoric acid** (HPF<sub>6</sub>) is a strong, corrosive acid commonly used as a catalyst, in metal cleaning and polishing, and for forming protective coatings on metal surfaces.[1][2] Due to its hazardous nature, strict adherence to safety protocols is essential to prevent severe injury and chemical incidents in the laboratory. This document provides detailed protocols for the safe handling, storage, and emergency management of **hexafluorophosphoric acid**.

## Hazard Identification and Properties

**Hexafluorophosphoric acid** is a corrosive substance that can cause severe skin and eye burns upon contact.[1][3][4] It is fatal if swallowed or in contact with skin and toxic if inhaled.[4][5][6] Inhalation may lead to severe irritation of the respiratory tract and could cause a build-up of fluid in the lungs (pulmonary edema), which is a medical emergency.[1][3] Upon heating, it decomposes to produce highly toxic and corrosive fumes, including hydrogen fluoride and phosphorus oxides.[2][3][5][7]

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	GHS Pictogram
Corrosive to Metals	Category 1	H290: May be corrosive to metals	Corrosion
Acute Toxicity, Oral	Category 2	H300: Fatal if swallowed	Skull and crossbones
Acute Toxicity, Dermal	Category 1	H310: Fatal in contact with skin	Skull and crossbones
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Skull and crossbones
Skin Corrosion/Irritation	Category 1A/1B	H314: Causes severe skin burns and eye damage	Corrosion
Serious Eye Damage	Category 1	H318: Causes serious eye damage	Corrosion

Source:[5][6]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	Colorless to light green/pale yellow fuming liquid[1][2][3]
Molecular Formula	HPF <sub>6</sub>
Molecular Weight	145.97 g/mol [8]
Density	Approx. 1.65 - 1.77 g/cm <sup>3</sup> [7][9]
Solubility	Soluble in water, releases heat[9]
Hazards	Corrosive, highly toxic, fumes in air[2][3][9]

## Exposure Controls & Personal Protective Equipment (PPE)

Engineering controls are the first line of defense. All work with **hexafluorophosphoric acid** must be conducted in a properly operating chemical fume hood designed for hazardous chemicals.<sup>[7][10]</sup> Emergency eyewash fountains and safety showers must be immediately accessible in the work area.<sup>[1][5]</sup>

Table 3: Required Personal Protective Equipment (PPE)

Area of Protection	Specification	Protocol
Eye & Face	Chemical safety goggles and a full-face shield. <sup>[5][6]</sup>	Must be worn at all times when handling the acid, including during transport and waste disposal.
Skin (Hands)	Chemically resistant gloves (e.g., neoprene). <sup>[11]</sup>	Always inspect gloves for integrity before use. Use proper removal technique to avoid skin contact. <sup>[6]</sup> Dispose of contaminated gloves immediately.
Skin (Body)	Acid-resistant or flame-retardant lab coat, protective work clothing. <sup>[1][5][7]</sup>	Clothing should fully cover the arms and body. Remove any contaminated clothing immediately while under a safety shower. <sup>[7]</sup>
Respiratory	Use only within a certified chemical fume hood.	If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges must be used. <sup>[3][5]</sup>
Footwear	Closed-toe, chemical-resistant safety shoes. <sup>[5]</sup>	To protect from accidental spills.

## Protocol for Safe Handling

- Pre-Handling Preparation:
  - Ensure you are trained on the specific hazards and handling requirements of **hexafluorophosphoric acid**.[\[1\]](#)
  - Verify that the chemical fume hood is functioning correctly.
  - Confirm the location of the nearest emergency shower, eyewash station, and spill kit.
  - Put on all required PPE as detailed in Table 3.[\[4\]](#)[\[6\]](#)
- Handling the Acid:
  - Conduct all work within the sash of the chemical fume hood.[\[10\]](#)
  - Keep the container tightly closed when not in use.[\[3\]](#)[\[7\]](#)
  - Avoid direct physical contact, inhalation of vapors, and ingestion.[\[3\]](#)[\[5\]](#)[\[10\]](#)
  - Dispense the acid carefully to avoid splashing.
  - Keep away from incompatible materials such as strong bases, active metals, and combustibles.[\[1\]](#)[\[3\]](#)[\[9\]](#)
- Post-Handling Procedures:
  - Tightly seal the container.[\[6\]](#)
  - Decontaminate any surfaces that may have come into contact with the acid.
  - Remove PPE carefully, avoiding contact with the outer surfaces.
  - Wash hands and any potentially exposed skin areas thoroughly with soap and water.[\[1\]](#)[\[3\]](#)

## Protocol for Safe Storage

Proper storage is critical to prevent dangerous reactions and degradation.

Table 4: Storage Conditions for **Hexafluorophosphoric Acid**

Parameter	Requirement	Rationale
Location	A cool, dry, well-ventilated area designated as a "Corrosives Area". <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[10]</a>	Prevents buildup of hazardous vapors and reduces corrosion risk.
Temperature	Store at 2-8 °C if recommended by the supplier. <a href="#">[5]</a> Otherwise, a cool, controlled room temperature is acceptable.	Reduces vapor pressure and potential decomposition.
Container	Keep in the original, tightly closed container. <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a> Do not store in glass containers. <a href="#">[5]</a>	Prevents leakage, contamination, and reaction with incompatible materials like glass.
Incompatibilities	Store separately from strong bases, alkali metals, combustibles, and other reactive chemicals. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>	Prevents violent exothermic reactions, fire, and release of toxic gases. <a href="#">[9]</a>

## Emergency Protocols

### A. Spill Cleanup Protocol

For minor spills (<500 mL) that personnel are trained to handle:

- Alert & Evacuate: Immediately alert personnel in the area and evacuate non-essential individuals.[\[1\]](#)[\[12\]](#)
- Don PPE: Wear full PPE, including respiratory protection if necessary.[\[11\]](#)
- Control & Contain: Control the source of the spill if safe to do so. Contain the spill by creating a dike around the perimeter with an inert, non-combustible absorbent material (e.g., vermiculite, sand, or commercial acid neutralizer).[\[1\]](#)[\[3\]](#)[\[11\]](#)[\[13\]](#) Work from the outside of the spill inward.[\[12\]](#)

- Neutralize: Slowly apply an acid neutralizer (such as soda ash or crushed limestone) over the absorbed material.[\[10\]](#)[\[13\]](#)
- Verify: Use pH paper to confirm the spill has been neutralized.[\[11\]](#)[\[13\]](#)
- Collect: Carefully scoop the neutralized mixture into a suitable, sealed plastic container using non-sparking tools.[\[1\]](#)[\[12\]](#)
- Decontaminate: Clean the spill area thoroughly with soap and water, then wipe dry.[\[12\]](#)
- Dispose: Label the container as "Hazardous Waste" and arrange for disposal according to institutional and governmental regulations.[\[1\]](#)[\[11\]](#)

#### B. First Aid Measures

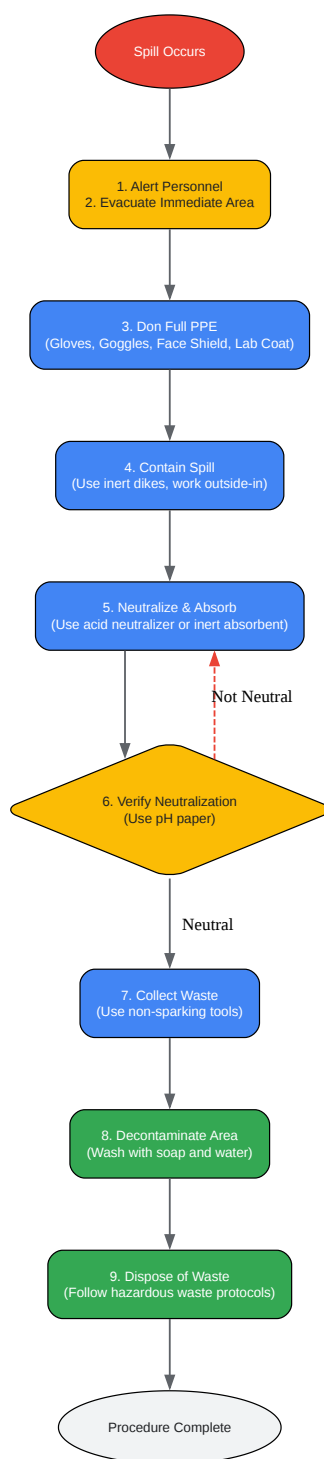
Immediate action is critical. Effects of exposure may be delayed.[\[8\]](#)

Table 5: First Aid for **Hexafluorophosphoric Acid** Exposure

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with copious amounts of water for at least 30 minutes, occasionally lifting the upper and lower eyelids.[1][3] Seek immediate medical attention.[1][3][7]
Skin Contact	Immediately remove all contaminated clothing while under a safety shower.[7] Wash the affected skin area with large amounts of soap and water for at least 15 minutes.[3] Seek immediate medical attention.[1][3][7]
Inhalation	Move the victim to fresh air immediately.[3][7] If breathing is difficult or has stopped, provide artificial respiration (do not use mouth-to-mouth).[3] Seek immediate medical attention.[3][7]
Ingestion	Do NOT induce vomiting.[3][7] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[3] Never give anything by mouth to an unconscious person.[3] Seek immediate medical attention.[3][7]

## Visualization: Spill Response Workflow

The following diagram outlines the logical steps for responding to a laboratory spill of **hexafluorophosphoric acid**.



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Caption: Workflow for **Hexafluorophosphoric Acid** Spill Response.



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